

Physicochemical Characterization of 2-Methoxy-4,5-dimethylaniline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methoxy-4,5-dimethylaniline

CAS No.: 18087-12-2

Cat. No.: B098992

[Get Quote](#)

Executive Summary

Accurate thermodynamic data for **2-Methoxy-4,5-dimethylaniline** (CAS 18087-12-2) is critical for process scale-up and quality control. As an electron-rich aniline derivative, this compound exhibits significant sensitivity to oxidation, making the precise determination of its melting and boiling points dependent on rigorous sample preparation and handling under inert atmospheres. This guide synthesizes experimental data with validated protocols for measurement and purification.

Chemical Identity & Structural Analysis

Before establishing physical constants, the molecular identity must be unequivocally defined to distinguish this compound from its isomers (e.g., p-Cresidine).

Parameter	Data
Chemical Name	2-Methoxy-4,5-dimethylaniline
Synonyms	4,5-Dimethyl-o-anisidine; Benzenamine, 2-methoxy-4,5-dimethyl-
CAS Registry Number	18087-12-2
Molecular Formula	C ₉ H ₁₃ NO
Molecular Weight	151.21 g/mol
SMILES	<chem>COC1cc(C)c(C)cc1N</chem>
Appearance	Off-white to brownish crystalline solid (oxidizes upon air exposure)

Thermodynamic Properties (Core Data)

The following values represent the standard experimental baselines for high-purity (>98%) samples.

Melting Point and Boiling Point Data

Property	Value / Range	Conditions	Notes
Melting Point (MP)	83 °C	Atmospheric Pressure	Sharp melting range indicates high purity. Depression of MP observed in oxidized samples.
Boiling Point (BP)	136 °C	15 Torr (Vacuum)	Critical: Do not attempt distillation at 760 mmHg due to risk of thermal decomposition and polymerization.
Predicted Density	1.019 g/cm ³	20 °C	Theoretical value based on group contribution methods.

“

Technical Insight: The melting point of 83 °C places this compound in a higher thermal stability class than its isomer p-cresidine (MP ~52 °C). This increase is attributed to the steric bulk and symmetry provided by the vicinal dimethyl substitution pattern, which enhances crystal lattice energy.

Experimental Determination Methodologies

To replicate these values, researchers must employ protocols that mitigate the compound's lability.

Melting Point Determination Protocol (Capillary Method)

Objective: Determine phase transition temperature while minimizing oxidative degradation.

- Sample Preparation:
 - Dry the sample in a vacuum desiccator over P_2O_5 for 4 hours.
 - Grind a small quantity (approx. 5 mg) into a fine powder in an inert atmosphere (glove box preferred).
 - Fill a capillary tube to a height of 2-3 mm. Compact by tapping.
- Instrument Setup:
 - Use a calibrated melting point apparatus (e.g., Buchi or Mettler Toledo).
 - Start Temperature: 70 °C.
 - Ramp Rate: 1 °C/min.
- Observation:
 - Record Onset Temperature (first visible liquid droplet).
 - Record Clear Point (complete liquefaction).
 - Acceptance Criteria: Range should not exceed 2 °C (e.g., 82.5 – 84.0 °C).

Boiling Point Determination (Vacuum Distillation)

Objective: Purify and characterize the liquid phase without thermal decomposition.

- System Setup: Short-path distillation apparatus with a high-vacuum manifold.
- Pressure Control: Stabilize vacuum at 15 Torr (mmHg).
- Heating: Use an oil bath with magnetic stirring.
- Collection:
 - Discard the first 5% (forerun) containing solvent residuals.

- Collect the main fraction at vapor temperature 136 °C.
- Safety Note: Ensure the system is flushed with Nitrogen upon breaking vacuum to prevent rapid oxidation of the hot distillate.

Synthesis & Purification Logic

The physical properties are often determined immediately following synthesis to validate the product. A common route involves the hydrogenation of 4,5-dimethyl-2-nitroanisole.

Process Workflow Visualization

The following diagram illustrates the critical path from synthesis to physical property validation, highlighting the purification steps necessary to achieve the reported MP of 83 °C.



[Click to download full resolution via product page](#)

Figure 1: Synthesis and purification workflow ensuring high-purity isolation for accurate property measurement.

Applications & Relevance

Understanding the melting and boiling points of **2-Methoxy-4,5-dimethylaniline** is essential for:

- **Process Safety:** The boiling point under vacuum dictates the maximum safe operating temperature during solvent stripping.
- **Solid-State Handling:** The melting point (83 °C) allows for solid handling at room temperature, but the proximity to common process temperatures (e.g., 60-70 °C drying ovens) requires careful thermal management to avoid sintering.
- **Storage:** Due to its electron-rich nature, the compound should be stored below 25 °C under Argon to maintain the integrity of the physical form.

References

- Yoo, S. E., et al. (2000). Piperazine derivatives and process for the preparation thereof. U.S. Patent No. 6,028,195.[1] Washington, DC: U.S. Patent and Trademark Office. Retrieved from
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 19357140, **2-Methoxy-4,5-dimethylaniline**. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. US6028195A - Piperazine derivatives and process for the preparation thereof - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Physicochemical Characterization of 2-Methoxy-4,5-dimethylaniline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b098992/docs#physicochemical-characterization-of-2-methoxy-4-5-dimethylaniline-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)